A Comparative Guide to DPM-1001 and Tetrathiomolybdate for Copper Chelation

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Compound of Interest

Compound Name:	*DPM-1001*
CAS No.:	*1471172-27-6*
Cat. No.:	*B607195*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of two copper chelating agents: **DPM-1001**, an investigational drug, and tetrathiomolybdate, a compound with established clinical use. The information presented is based on available preclinical and clinical data to assist researchers and drug development professionals in understanding the current landscape of copper chelation therapies, particularly for Wilson's disease.

Executive Summary

Wilson's disease is a genetic disorder characterized by toxic copper accumulation in various tissues. The primary treatment involves lifelong therapy with copper chelating agents. While tetrathiomolybdate is a recognized therapeutic option, **DPM-1001** has emerged as a promising preclinical candidate. This guide delves into a head-to-head comparison of their mechanisms of action, efficacy, safety profiles, and the experimental data supporting these findings. A key distinction highlighted is the high specificity of **DPM-1001** for copper in preclinical models, a feature that may offer advantages over existing broader-specificity chelators. However, it is crucial to note that **DPM-1001** is still in the preclinical stage of development, and no human

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clinical trial data is publicly available at this time. In contrast, tetrathiomolybdate has been evaluated in numerous clinical trials for Wilson's disease and other conditions.

Mechanism of Action

DPM-1001 is a novel small molecule that has been characterized as a potent and highly selective chelator of copper.[1][2][3] Preclinical studies have demonstrated its ability to directly bind to copper, facilitating its removal from the body.[1][2] One of the key reported attributes of **DPM-1001** is its remarkable specificity for copper over other essential metals, which could potentially translate to a more favorable safety profile.[1][2]

Tetrathiomolybdate (TM) operates through a distinct mechanism. It forms a stable tripartite complex with copper and albumin in the bloodstream.[4] This complexed copper is rendered biologically unavailable for cellular uptake and is subsequently cleared from the body.[4] When administered with food, tetrathiomolybdate can also complex with copper in the gastrointestinal tract, preventing its absorption.[5] Beyond its chelating activity, tetrathiomolybdate has been shown to inhibit the NF-κB signaling cascade, a key pathway in inflammation and angiogenesis.[4][6][7][8] This multifaceted mechanism is being explored for its therapeutic potential in various diseases, including cancer.[4][8]

Preclinical Efficacy: A Head-to-Head Comparison

The most direct comparative data for **DPM-1001** and tetrathiomolybdate comes from a preclinical study utilizing the toxic milk mouse model of Wilson's disease. This study provides valuable insights into the relative efficacy of these two chelators in a disease-relevant animal model.

Quantitative Data from Preclinical Studies

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Parameter	DPM-1001	Tetrathiomolybdate	Source
Route of Administration	Oral or Intraperitoneal	Oral or Intraperitoneal	[1]
Dosing Regimen (in toxic milk mice)	5 mg/kg, once daily	Not explicitly stated in direct comparison	[1]
Reduction in Liver Copper Levels	Significant reduction, comparable to tetrathiomolybdate	Significant reduction	[1]
Reduction in Brain Copper Levels	Significant reduction, comparable to tetrathiomolybdate	Significant reduction	[1]
Effect on Metallothionein Levels	Lowered elevated levels in liver and brain	Not reported in direct comparison	[1]
Route of Copper Excretion	Primarily fecal	Primarily biliary	[1][5]

Clinical Efficacy and Safety

A significant disparity in the available data exists at the clinical level. Tetrathiomolybdate has a substantial body of clinical evidence, whereas **DPM-1001** is yet to enter formal clinical trials with reported outcomes.

Tetrathiomolybdate: Clinical Data

Tetrathiomolybdate (in various formulations, including ammonium and bis-choline tetrathiomolybdate) has been evaluated in multiple clinical trials for Wilson's disease.[5][9][10][11][12][13]

Efficacy:

- Neurological Stabilization: In patients with neurological presentations of Wilson's disease, initial treatment with tetrathiomolybdate has been shown to be effective in stabilizing neurological function, with a low incidence of the paradoxical neurological worsening that

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can be observed with other chelators like penicillamine.[14][12][13] In one open-label study of 55 neurologically affected patients, only 4% showed neurological deterioration with tetrathiomolybdate treatment.[12]

- Copper Control: Clinical studies have demonstrated that tetrathiomolybdate effectively controls and reduces free copper levels in the blood.[10]

Safety and Tolerability:

- The most common adverse effects associated with tetrathiomolybdate are hematological, including anemia, leukopenia, and neutropenia, which are typically reversible with dose adjustment.[5][14][11][12]
- Elevated liver enzymes (aminotransferases) have also been reported.[5][11][12]
- Overall, tetrathiomolybdate is considered to have a favorable safety profile, particularly in the initial treatment of neurologically symptomatic Wilson's disease patients.[14][11]

DPM-1001: Clinical Data

To date, there are no published results from clinical trials of **DPM-1001**. The compound has received Orphan Drug Designation from the U.S. Food and Drug Administration (FDA) for the treatment of Wilson's disease, which signifies its potential in treating a rare disease.[15][16] DepYmed, Inc., the company developing **DPM-1001**, has indicated that the drug is in the preclinical stage.[15][17][18][19]

Experimental Protocols

DPM-1001 and Tetrathiomolybdate in the Toxic Milk Mouse Model of Wilson's Disease

- Animal Model: The Atp7btx-J mouse model, which harbors a mutation in the Atp7b gene, leading to copper accumulation and mimicking the pathophysiology of Wilson's disease.
- Treatment Administration: **DPM-1001** was administered orally or intraperitoneally at a dose of 5 mg/kg daily. The specific dosing for tetrathiomolybdate in the direct comparative part of the study is not detailed in the primary publication.

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- Tissue Copper Analysis: Copper levels in liver and brain tissues were quantified using inductively coupled plasma mass spectrometry (ICP-MS).
- Histological Analysis: Liver sections were stained with hematoxylin and eosin to assess cellular morphology and pathology. Rhodanine staining was used to visualize copper deposits.
- Biochemical Analysis: Metallothionein levels in tissue lysates were measured by Western blotting.

Tetrathiomolybdate Clinical Trial Protocol (Example)

- Study Design: A double-blind, randomized study comparing tetrathiomolybdate with trientine for the initial treatment of neurologically presenting Wilson's disease.[9]
- Patient Population: Patients with a diagnosis of Wilson's disease presenting with neurological or psychiatric symptoms.[9]
- Dosing Regimen: Tetrathiomolybdate administered three times a day with meals and three times a day between meals for a duration of 8 weeks.[9]
- Efficacy Endpoints: Evaluation of safety and efficacy, with a focus on neurological stability.
- Safety Monitoring: Regular monitoring of complete blood counts and liver function tests.

Visualizing the Mechanisms and Workflows

Signaling Pathway: Tetrathiomolybdate's Inhibition of NF-κB

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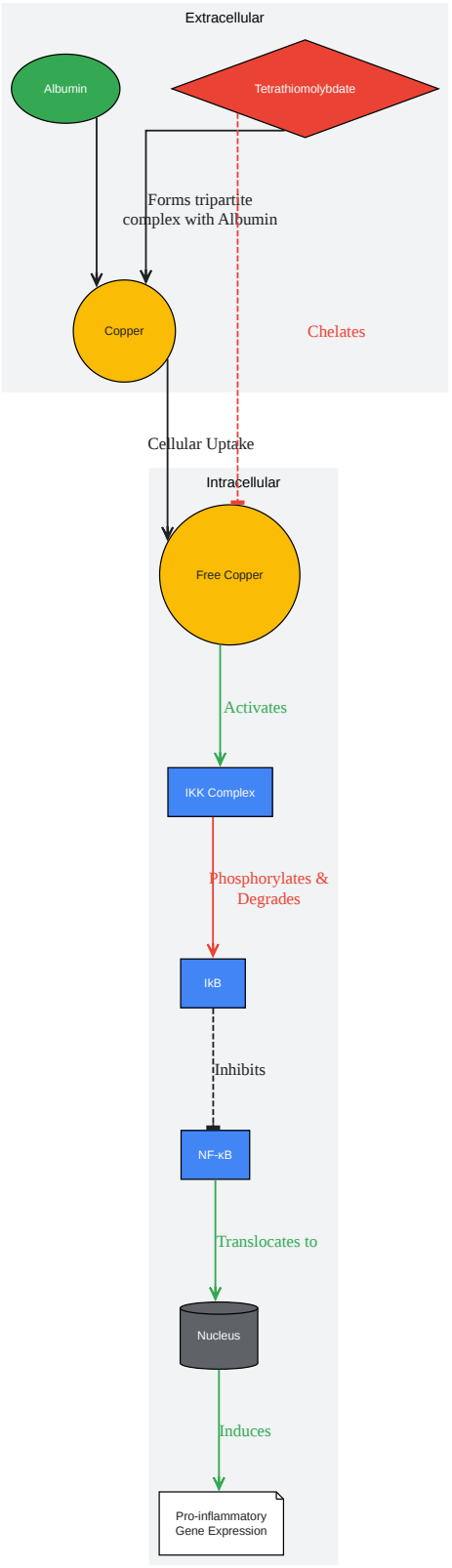

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Caption: Tetrathiomolybdate reduces intracellular free copper, inhibiting NF-κB activation.

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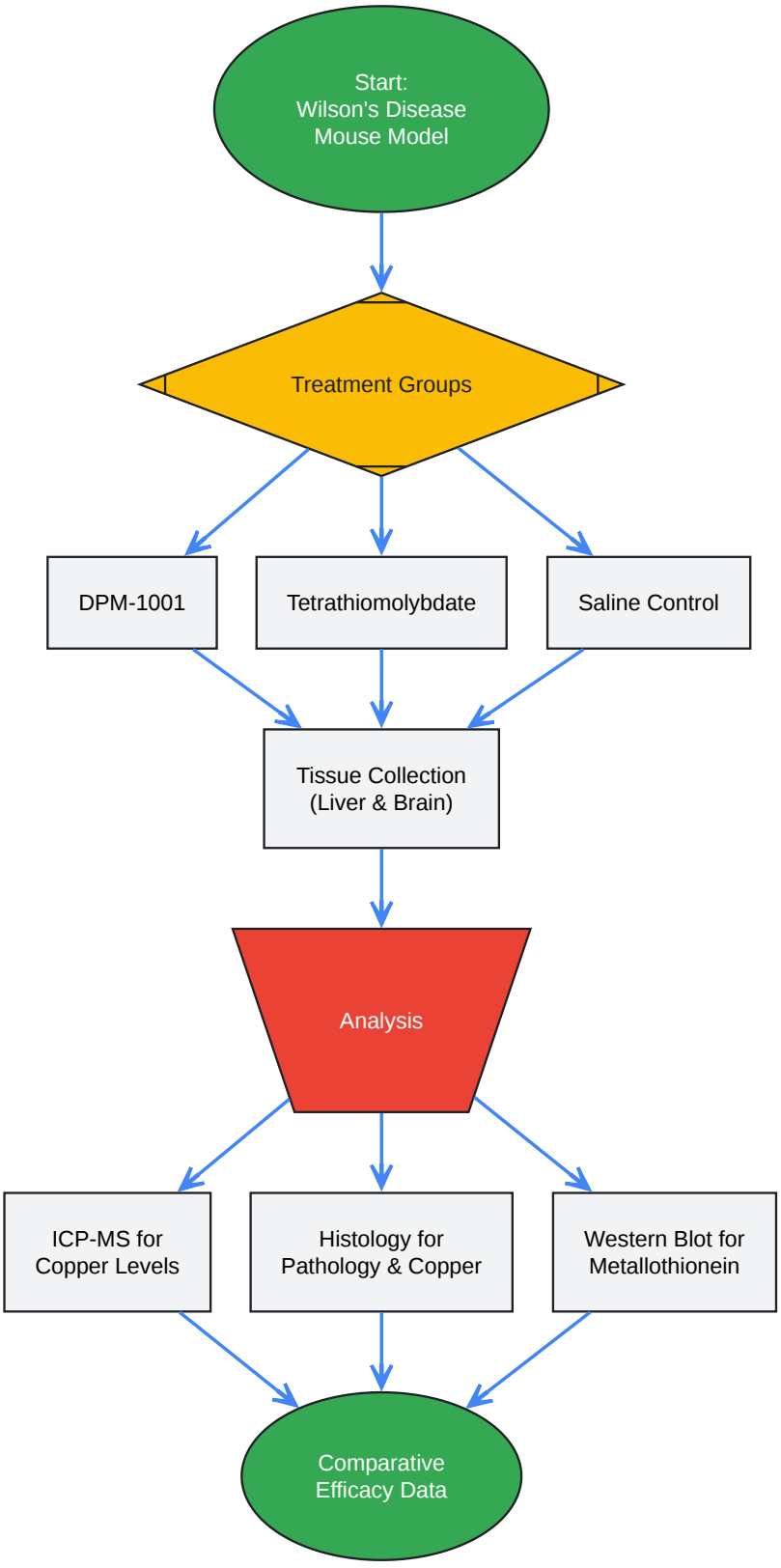
Experimental Workflow: Preclinical Comparison in a Mouse Model



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Caption: Workflow for comparing **DPM-1001** and tetrathiomolybdate in a mouse model.

Logical Relationship: Copper Chelation and Therapeutic Outcomes

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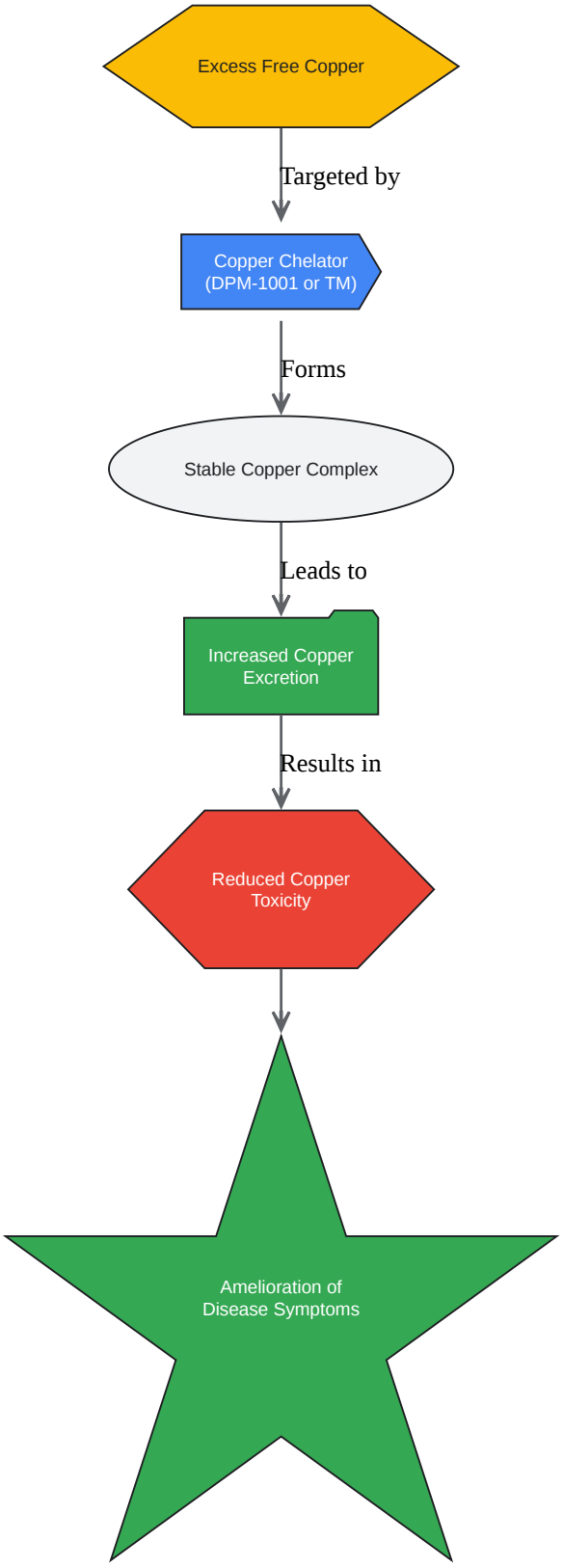

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Caption: The logical flow from copper chelation to therapeutic benefit.

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Conclusion and Future Directions

The comparison between **DPM-1001** and tetrathiomolybdate for copper chelation reveals a classic scenario in drug development: a promising preclinical candidate versus an established therapy with a known clinical profile. The high specificity of **DPM-1001** for copper in animal models is a compelling feature that warrants further investigation. Should this selectivity translate to an improved safety profile in humans, **DPM-1001** could represent a significant advancement in the treatment of Wilson's disease.

For researchers and drug development professionals, the key takeaway is the critical need for clinical data on **DPM-1001**. Future phase 1 and 2 clinical trials will be essential to establish its safety, tolerability, and efficacy in humans. Direct comparative trials with existing chelators, including tetrathiomolybdate, will ultimately be necessary to determine the true clinical value of **DPM-1001**. The scientific community awaits these developments with keen interest, as they hold the potential to refine and improve the management of Wilson's disease and other conditions associated with copper overload.

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